

Application Note: Solid-Phase Extraction for the Analysis of Organophosphate Esters

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Compound of Interest

Compound Name: *p*-t-Butylphenyl diphenyl
phosphate-d10

Cat. No.: B15558302

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Introduction

Organophosphate esters (OPEs) are a class of chemical compounds widely used as flame retardants, plasticizers, and anti-foaming agents in a variety of consumer and industrial products. Their widespread use has led to their ubiquitous presence in the environment, including in water, soil, sediment, and biota.[1][2][3] Due to potential adverse health effects on humans and wildlife, the accurate and sensitive determination of OPEs in various environmental matrices is of significant importance.[3]

Solid-phase extraction (SPE) is a widely adopted sample preparation technique for the extraction and pre-concentration of OPEs from complex sample matrices prior to chromatographic analysis.[3][4] SPE offers several advantages over traditional liquid-liquid extraction, including higher enrichment factors, lower solvent consumption, reduced sample handling, and the ability to remove interfering matrix components.[5] This application note provides a detailed protocol for the solid-phase extraction of organophosphate esters from environmental samples.

Principle of Solid-Phase Extraction

SPE separates compounds from a liquid sample based on their physical and chemical properties.[6] The process involves passing a sample through a sorbent bed, where the analytes of interest are retained.[6] Interfering substances are washed away, and the purified analytes are then eluted with a small volume of an appropriate solvent. The choice of sorbent is critical and depends on the polarity of the target analytes and the nature of the sample matrix. For OPEs, which cover a range of polarities, various sorbents such as silica gel, Florisil, alumina, and polymeric phases are commonly employed.[2][5]

Experimental Protocols

This section details the methodologies for the extraction of OPEs from solid and liquid samples using solid-phase extraction.

Protocol 1: SPE for OPEs in Water Samples using Magnetic Multi-Walled Carbon Nanotubes

This protocol is based on a magnetic solid-phase extraction (MSPE) method using Fe₃O₄@SiO₂ multi-walled carbon nanotubes (MWCNTs) as the adsorbent, followed by gas chromatography-mass spectrometry (GC-MS) analysis.[7][8]

Materials and Reagents:

- Fe₃O₄@SiO₂ MWCNTs adsorbent
- Ethyl acetate (analytical grade)
- Nitrogen gas (high purity)
- 20 mL sample vials
- Vibration mixer
- Ultrasonic bath
- External magnet
- GC-MS system

Procedure:

- Adsorption:
 - Place 20 mg of Fe₃O₄@SiO₂ MWCNTs into a 20 mL vial containing the water sample.[\[7\]](#)
[\[8\]](#)
 - Spike the sample with OPE standards if required.
 - Place the vial in a constant-temperature water bath at 25°C and mix by vibration for 50 minutes to facilitate the adsorption of OPEs onto the magnetic sorbent.[\[7\]](#)[\[8\]](#)
- Magnetic Separation:
 - After extraction, use a strong external magnet to separate the Fe₃O₄@SiO₂ MWCNTs from the aqueous solution.[\[7\]](#)[\[8\]](#)
 - Carefully decant and discard the supernatant.[\[7\]](#)
- Elution:
 - Add 1400 µL of ethyl acetate to the vial containing the adsorbent.[\[7\]](#)[\[8\]](#)
 - Perform ultrasonic treatment for 20 minutes to desorb the OPEs from the adsorbent.[\[7\]](#)
- Concentration and Analysis:
 - Separate the eluent from the adsorbent using the external magnet.
 - Transfer the eluent to a clean vial and concentrate it to near dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 200 µL of ethyl acetate for GC-MS analysis.[\[7\]](#)[\[8\]](#)

Protocol 2: SPE for OPEs in Soil and Sediment Samples

This protocol describes the extraction of OPEs from solid matrices using accelerated solvent extraction (ASE) followed by SPE cleanup.[\[1\]](#)

Materials and Reagents:

- n-hexane (analytical grade)
- Acetone (analytical grade)
- Toluene (analytical grade)
- Anhydrous sodium sulfate
- Diatomaceous earth
- GCB-NH₂ SPE cartridges
- Accelerated Solvent Extractor (ASE) system
- Rotary evaporator or equivalent concentration system
- GC-MS system

Procedure:

- Sample Preparation:
 - Weigh 10.0 g of the fresh soil or sediment sample.
 - Add an appropriate amount of diatomaceous earth and mix thoroughly until a free-flowing powder is obtained.[\[1\]](#)
- Accelerated Solvent Extraction (ASE):
 - Transfer the prepared sample to an ASE extraction cell.
 - Add internal standards (e.g., tri-butyl phosphate-D₂₇ and tri-phenyl phosphate-D₁₅).[\[1\]](#)
 - Extract the sample with a mixture of n-hexane/acetone (1:1, v/v) at 80°C.[\[1\]](#) Perform two extraction cycles.
- Extract Concentration and Water Removal:

- Combine the extracts and concentrate to a volume of 2-3 mL.
- Remove residual water by adding anhydrous sodium sulfate.^[1]
- Solid-Phase Extraction Cleanup:
 - Condition a GCB-NH₂ SPE column.
 - Load the concentrated extract onto the SPE column.
 - Elute the target OPEs with 10 mL of a 5% toluene in n-hexane/acetone (8:2, v/v) mixture.^[1]
- Final Concentration and Analysis:
 - Concentrate the eluent and adjust the final volume to 1.0 mL with n-hexane.^[1]
 - Analyze the final extract by GC-MS.

Data Presentation

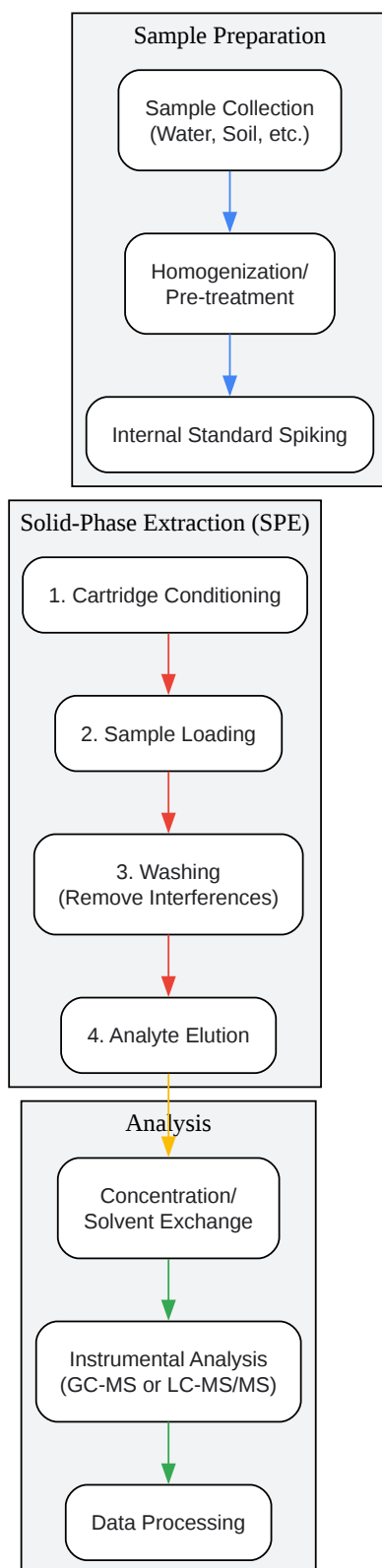
The following table summarizes the performance data for the analysis of selected organophosphate esters using different SPE methods.

Organo phosphate Ester	Matrix	SPE Sorbent	Analytical Method	Recovery (%)	LOD (µg/L)	LOQ (µg/L)	Reference
TnBP, TCEP, TPhP, TEHP	Water	Fe3O4@SiO2 MWCNTs	GC-MS	72.5 - 89.1	0.038 - 1	0.10 - 3.59	[7][8]
15 OPEs	Soil/Sediment	GCB-NH2	GC-MS	64.7 - 123.6	-	-	[1]
14 OPEs	Fall Protection Equipment	ENVI-18	HPLC-MS/MS	71.6 - 114	0.015 - 1.33 (ng/g)	-	[9][10]
3 OPPs	Water	Graphene Aerogel	GC-MS	91.2 - 103.7	0.38 - 0.82	1.32 - 2.75	[11]

TnBP: Tri-n-butyl phosphate, TCEP: Tris(2-chloroethyl) phosphate, TPhP: Triphenyl phosphate, TEHP: Tris(2-ethylhexyl) phosphate, OPPs: Organophosphorus pesticides.

Visualization

The following diagram illustrates the general workflow for solid-phase extraction of organophosphate esters.



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Caption: Solid-Phase Extraction Workflow for OPE Analysis.

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